

An In-depth Technical Guide to the Physical Properties of Acetic Propionic Anhydride

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Compound of Interest

Compound Name: *Acetic propionic anhydride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **acetic propionic anhydride**. The information is curated for professionals in research and drug development who require precise data for experimental design, process optimization, and safety assessments. This document details key physical constants, outlines experimental protocols for their determination, and includes a logical workflow for its synthesis and purification.

I. Core Physical Properties

Acetic propionic anhydride, a mixed anhydride of acetic acid and propionic acid, is a colorless liquid at room temperature.^[1] Its physical characteristics are crucial for its handling, application, and purification in various chemical processes.

The following table summarizes the key quantitative physical properties of **acetic propionic anhydride** compiled from various sources.

Physical Property	Value	Source(s)
Molecular Formula	C ₅ H ₈ O ₃	[2]
Molecular Weight	116.12 g/mol	[2]
Boiling Point	154.1 °C at 760 mmHg	[2]
Density	1.039 g/cm ³	[2]
Refractive Index (n _D)	1.399	[2]
Flash Point	63.5 °C	[2]
Vapor Pressure	3.23 mmHg at 25 °C	[2]
Melting Point	Not available	[2]
Solubility	Reacts with water; soluble in many organic solvents.[3]	

II. Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of liquid organic compounds like **acetic propionic anhydride**. These protocols are based on standard laboratory practices and can be adapted for specific equipment and sample sizes.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic constant at a given pressure.

Methodology: Distillation Method[4]

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a condenser, a thermometer, and a receiving flask. Ensure all glassware is clean and dry.
- **Sample Preparation:** Place a known volume (e.g., 10-20 mL) of **acetic propionic anhydride** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.

- Heating: Gently heat the flask using a heating mantle.
- Temperature Measurement: Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Data Recording: The temperature will rise and then stabilize as the liquid begins to boil and the vapor condenses. Record the constant temperature at which the liquid distills as the boiling point. Note the atmospheric pressure at the time of the measurement.

Density is the mass per unit volume of a substance and is a fundamental physical property.

Methodology: Pycnometer Method[5]

- Apparatus Preparation: Thoroughly clean and dry a pycnometer (a small glass flask with a precise volume). Determine and record the mass of the empty, dry pycnometer.
- Sample Filling: Fill the pycnometer with **acetic propionic anhydride**, ensuring no air bubbles are trapped. Insert the stopper and allow any excess liquid to overflow through the capillary.
- Temperature Equilibration: Place the filled pycnometer in a constant temperature bath (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium.
- Mass Measurement: Carefully wipe the outside of the pycnometer dry and record its mass.
- Volume Calibration: Repeat the procedure using a reference liquid with a known density (e.g., distilled water) to accurately determine the volume of the pycnometer.
- Calculation: Calculate the density of the **acetic propionic anhydride** by dividing the mass of the anhydride by the volume of the pycnometer.

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property for a pure compound.

Methodology: Abbe Refractometer

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- **Sample Application:** Place a few drops of **acetic propionic anhydride** onto the clean, dry prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to spread evenly. Look through the eyepiece and adjust the controls to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- **Data Recording:** Read the refractive index value from the instrument's scale. Record the temperature at which the measurement was taken, as the refractive index is temperature-dependent.

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. **Acetic propionic anhydride** is a liquid and is expected to be miscible with many organic solvents.[3] It reacts with water and is therefore not considered soluble in it.[3]

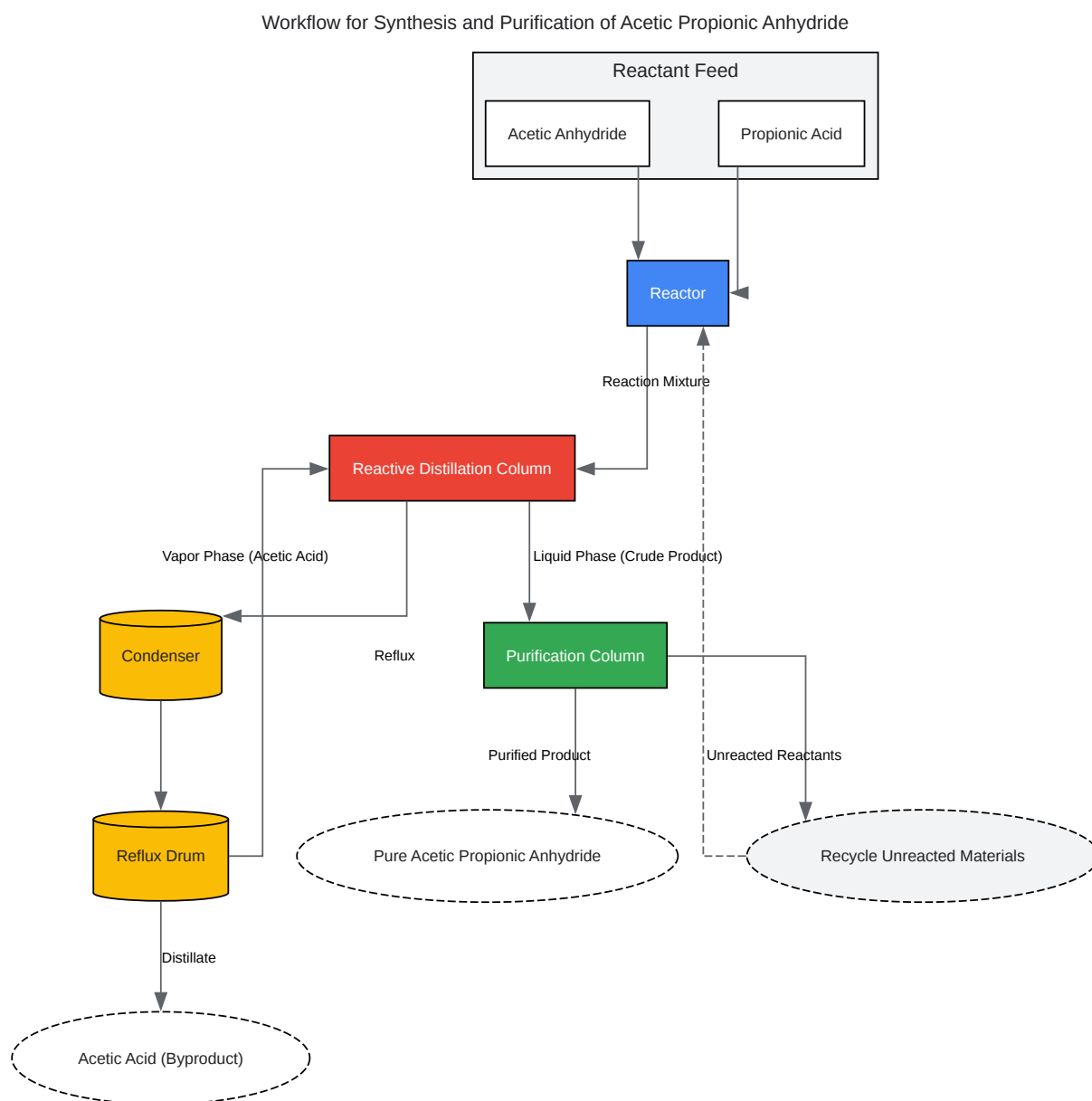
Methodology: Visual Miscibility Test[6]

- **Solvent Selection:** Choose a range of common organic solvents (e.g., ethanol, acetone, diethyl ether, toluene, chloroform).
- **Procedure:** In a series of clean, dry test tubes, add a small, known volume (e.g., 1 mL) of **acetic propionic anhydride**.
- To each test tube, add an equal volume of a selected solvent.
- Gently agitate the mixture and observe.
- **Observation:** If the two liquids form a single, clear phase, they are miscible (soluble in each other). If two distinct layers form, they are immiscible. Record the observations for each solvent.

III. Synthesis and Purification Workflow

Acetic propionic anhydride is a mixed anhydride and can be synthesized through various methods, often involving the reaction of acetic anhydride with propionic acid.^[7] The purification of the product is critical to remove unreacted starting materials and byproducts. A common industrial method involves reactive distillation.^[7]

The following diagram illustrates a logical workflow for the synthesis and purification of **acetic propionic anhydride** via reactive distillation.



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Caption: Logical workflow for the synthesis and purification of **acetic propionic anhydride**.

This guide provides essential physical property data and standardized methodologies relevant to **acetic propionic anhydride**. For critical applications, it is recommended that these properties be determined experimentally under the specific conditions of use.

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